

# 2-Nonadecanone CAS number and IUPAC name

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## Compound of Interest

Compound Name: 2-Nonadecanone

Cat. No.: B165413

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An In-depth Technical Guide to **2-Nonadecanone**

For Researchers, Scientists, and Drug Development Professionals

## Core Identification and Properties

**2-Nonadecanone**, a long-chain aliphatic ketone, is a compound of interest in various scientific fields, including analytical chemistry, biomedical research, and the fragrance industry. This guide provides a comprehensive overview of its chemical identity, properties, and relevant experimental protocols.

IUPAC Name: nonadecan-2-one[1] CAS Number: 629-66-3[1][2][3][4][5]

## Synonyms

Common synonyms for **2-Nonadecanone** include:

- Methyl heptadecyl ketone[1][4][5]
- Nonadecan-2-one[1][2][5]
- Heptadecyl methyl ketone[4]
- 2-Oxononadecane

## Chemical and Physical Properties

A summary of the key physicochemical properties of **2-Nonadecanone** is presented in the table below. This data is crucial for its handling, application in experimental settings, and for the development of analytical methods.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>38</sub> O	[1][4][5]
Molecular Weight	282.5 g/mol	[1][6]
Appearance	Fine white plates or colorless to pale yellow liquid with a waxy texture	[4]
Solubility	0.65 mg/L in water (at 25°C)	
Soluble in organic solvents	[4]	
Storage	Ambient temperatures, in a cool, dry place	

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-Nonadecanone** are essential for reproducible research.

### Synthesis of 2-Nonadecanone

Two common methods for the synthesis of **2-Nonadecanone** are outlined below.

A. Friedel-Crafts Acylation: This method involves the reaction of heptadecane with acetyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride.

- Reactants: Heptadecane (C<sub>17</sub>H<sub>36</sub>) and Acetyl chloride (CH<sub>3</sub>COCl)
- Catalyst: Aluminum chloride (AlCl<sub>3</sub>)
- Reaction: C<sub>17</sub>H<sub>36</sub> + CH<sub>3</sub>COCl → C<sub>19</sub>H<sub>38</sub>O + HCl[2]

B. Oxidation of 2-Nonadecanol: This is a common method for synthesizing ketones, which involves the oxidation of the corresponding secondary alcohol.

- Starting Material: 2-Nonadecanol ( $C_{19}H_{40}O$ )
- Oxidizing Agents: Pyridinium chlorochromate (PCC) or Jones reagent can be used.
- Reaction:  $C_{19}H_{40}O + \text{Oxidizing Agent} \rightarrow C_{19}H_{38}O + H_2O$ <sup>[2]</sup>

## Purification Protocol: Column Chromatography

For the purification of **2-Nonadecanone** from crude extracts, column chromatography is a highly effective method.

- Stationary Phase: Aluminum oxide ( $Al_2O_3$ ), activated by heating at 150°C for 2 hours.
- Elution Steps:
  - Apolar Fraction: Elute with a mixture of hexane and dichloromethane (DCM) in a 9:1 (v:v) ratio to remove hydrocarbons and wax esters.
  - Mid-Polar Fraction: Use a 1:1 (v:v) mixture of hexane and DCM to recover ketones, including **2-Nonadecanone**.
  - Polar Fraction: A 1:1 (v:v) mixture of DCM and methanol (MeOH) is used to elute more polar compounds like phospholipids and glycosides.<sup>[1]</sup>

## Analytical Methods for Purity Assessment

Ensuring the purity of **2-Nonadecanone** is critical for experimental accuracy.

- Differential Scanning Calorimetry (DSC): This technique can be used to estimate the heat of fusion and evaluate impurity levels.<sup>[1]</sup>
- Infrared (IR) Spectroscopy: IR spectra are used to confirm the structural integrity of the compound.<sup>[1]</sup>

- Gas Chromatography-Mass Spectrometry (GC-MS): A standard method for quantifying the analyte in various samples.

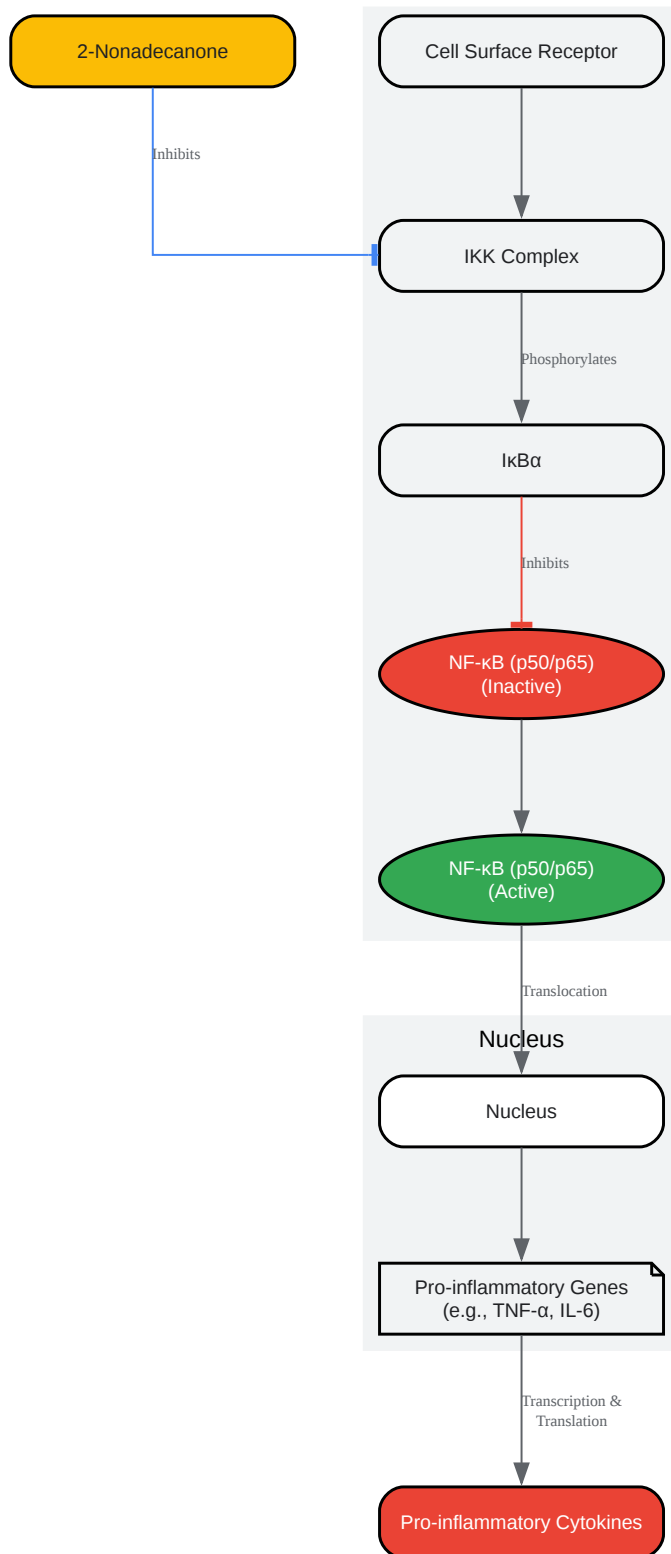
## Biological Activity and Signaling Pathways

**2-Nonadecanone** has been investigated for its potential biological activities, notably its anti-inflammatory and antidepressant effects.<sup>[1]</sup>

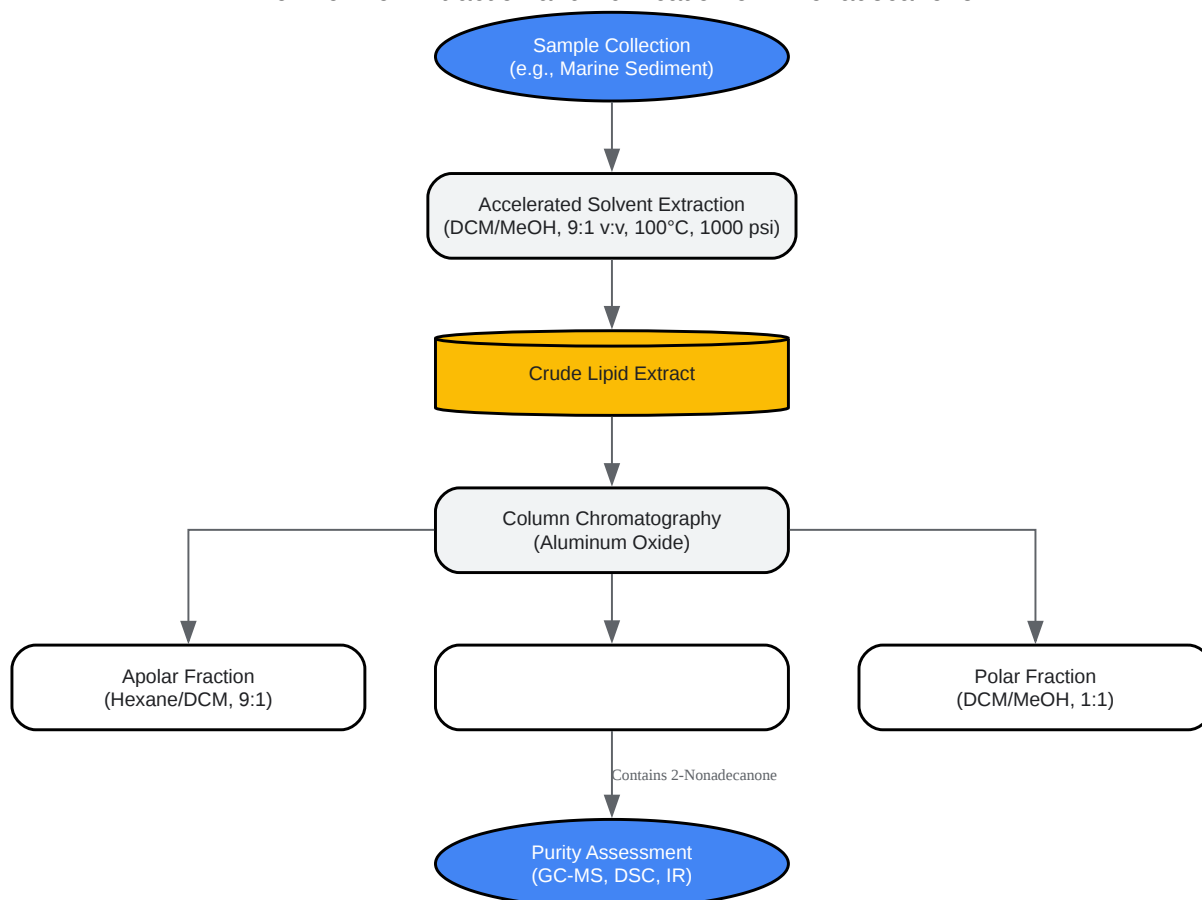
### Anti-inflammatory Mechanism

The anti-inflammatory properties of **2-Nonadecanone** are believed to stem from its ability to inhibit the production of pro-inflammatory cytokines.<sup>[1]</sup> While the precise signaling pathway has not been fully elucidated for **2-Nonadecanone**, a plausible mechanism involves the modulation of key inflammatory signaling cascades such as the NF-κB pathway.

## Potential Anti-inflammatory Signaling Pathway Influenced by 2-Nonadecanone



## Workflow for Extraction and Purification of 2-Nonadecanone



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